

Application Note: (3-Methylphenyl) 4-methoxybenzoate as a Reactive Intermediate

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Compound of Interest

Compound Name: (3-Methylphenyl) 4-methoxybenzoate

CAS No.: 7464-47-3

Cat. No.: B12809830

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Executive Summary

(3-Methylphenyl) 4-methoxybenzoate is a substituted aryl ester primarily utilized as a latent hydroxybenzophenone precursor and a mesogenic core in liquid crystal synthesis.^{[1][2]} Its value as a reactive intermediate lies in its ability to undergo the Fries Rearrangement—both thermal and photochemical—to yield ortho- and para-hydroxybenzophenones.^{[1][2]} These rearrangement products are structural isomers of established UV absorbers (e.g., Mexenone analogs) and serve as critical scaffolds for photo-stabilizers and pharmaceutical pharmacophores.^{[1][2]}

Unlike simple alkyl esters, the phenolic moiety (3-methylphenol) in this compound activates the aromatic ring for electrophilic rearrangement, while the 4-methoxybenzoyl group provides the necessary conjugation for UV absorption properties in the final product.^{[1][2]}

Chemical Properties & Stability

Property	Specification
Molecular Formula	C ₁₅ H ₁₄ O ₃
Molecular Weight	242.27 g/mol
Appearance	White to off-white crystalline solid
Solubility	Soluble in DCM, Chloroform, Toluene, Ethyl Acetate; Insoluble in Water
Reactivity Profile	Stable under ambient conditions. [1] [2] [3] [4] Susceptible to hydrolysis (base/acid) and Fries rearrangement (Lewis acid/UV light). [1] [2]
Storage	Store at 2-8°C, desiccated. Protect from light to prevent premature Photo-Fries rearrangement. [1] [2]

Core Protocol A: Lewis Acid-Catalyzed Fries Rearrangement

Objective: Synthesis of (2-hydroxy-4-methylphenyl)(4-methoxyphenyl)methanone (and isomers). Application: Production of UV-A/UV-B absorbers and benzophenone-type pharmaceutical intermediates.[\[1\]](#)[\[2\]](#)

Mechanistic Insight

The reaction proceeds via an intermolecular or intramolecular mechanism depending on conditions.[\[2\]](#) The Lewis acid (AlCl₃) coordinates with the carbonyl oxygen, weakening the ester bond.[\[2\]](#) The acylium ion (4-methoxybenzoyl cation) is generated and attacks the electron-rich phenolic ring at the ortho or para position relative to the oxygen.[\[1\]](#)[\[2\]](#)

- Low Temp (25°C): Favors para-rearrangement (kinetic control).[\[1\]](#)[\[2\]](#)
- High Temp (120°C): Favors ortho-rearrangement (thermodynamic control), yielding the desired hydrogen-bonded 2-hydroxybenzophenone.[\[1\]](#)[\[2\]](#)

Experimental Workflow

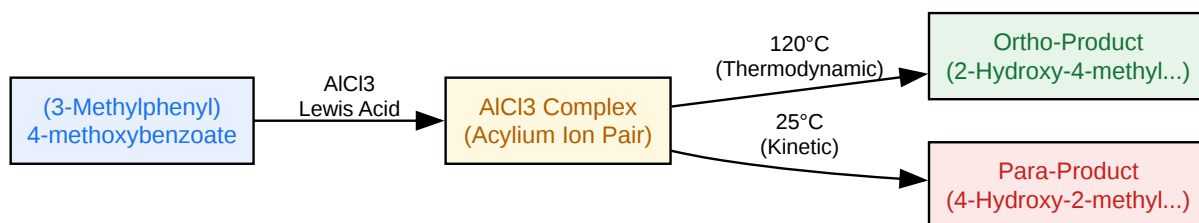
Reagents:

- **(3-Methylphenyl) 4-methoxybenzoate** (1.0 eq)[1][2]
- Aluminum Chloride (AlCl_3), anhydrous (1.2 - 1.5 eq)[1][2]
- Solvent: Chlorobenzene (for high temp) or Dichloromethane (DCM) (for low temp)[1][2]
- Quench: 1M HCl / Ice water

Step-by-Step Protocol:

- Setup: Flame-dry a 3-neck round-bottom flask equipped with a reflux condenser, nitrogen inlet, and magnetic stir bar.
- Dissolution: Charge the flask with **(3-Methylphenyl) 4-methoxybenzoate** (10 mmol, 2.42 g) and anhydrous Chlorobenzene (20 mL).
- Catalyst Addition: Cool the solution to 0°C. Add AlCl_3 (12 mmol, 1.60 g) portion-wise over 15 minutes to control exotherm. Note: HCl gas may evolve; use a scrubber.[1][2]
- Reaction:
 - For Ortho-Product (UV Absorber): Heat the mixture to 120°C for 4–6 hours. The solution will darken (deep red/brown complex formation).[1][2]
 - For Para-Product: Stir at 25°C for 12–24 hours.
- Quenching: Cool the reaction mixture to room temperature. Pour slowly into a stirred mixture of ice (50 g) and conc. HCl (5 mL). Stir vigorously for 30 minutes to break the aluminum complex.
- Extraction: Separate the organic layer.[1][2] Extract the aqueous layer with DCM (2 x 20 mL). [1][2] Combine organic phases.[1][2]
- Purification: Wash with brine, dry over Na_2SO_4 , and concentrate in vacuo. Purify via flash column chromatography (Hexanes/EtOAc gradient).

Visualization: Reaction Pathway



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Caption: Divergent pathways in the Fries rearrangement of **(3-Methylphenyl) 4-methoxybenzoate** controlled by temperature.

Core Protocol B: Photo-Fries Rearrangement

Objective: "Green" synthesis of hydroxybenzophenones without metal catalysts.[1][2]

Application: Mechanistic studies and synthesis of trace metabolites.[1][2]

Principle

UV irradiation (typically 254 nm or >300 nm) excites the ester to a singlet state, causing homolytic cleavage of the C-O bond.[2] The resulting radical pair [Phenoxy radical + Acyl radical] recombines within the solvent cage to form ortho- and para-hydroxyketones.[1][2]

Experimental Workflow

Reagents:

- Substrate (0.01 M solution)
- Solvent: Benzene, Cyclohexane, or Acetonitrile (degassed)[1][2]
- Light Source: High-pressure Hg lamp or UV-LED reactor (300 nm)

Step-by-Step Protocol:

- Preparation: Dissolve **(3-Methylphenyl) 4-methoxybenzoate** (100 mg) in degassed cyclohexane (40 mL).

- Irradiation: Place the solution in a quartz vessel. Irradiate under nitrogen atmosphere for 2–4 hours. Monitor by TLC or HPLC.[\[1\]](#)[\[2\]](#)
- Workup: Evaporate solvent. The product mixture will contain the ester, ortho-isomer, para-isomer, and phenol (from radical escape).[\[1\]](#)[\[2\]](#)
- Isolation: Requires careful preparative HPLC or column chromatography due to the mixture of isomers.[\[1\]](#)[\[2\]](#)

Protocol C: Use as a Liquid Crystal (Mesogen) Intermediate

Objective: Synthesis of lateral-methyl substituted liquid crystals. Context: The 3-methyl group on the phenyl ring acts as a lateral substituent, which broadens the nematic phase by disrupting efficient packing, often lowering the melting point compared to the unsubstituted analog.[\[1\]](#)[\[2\]](#)

Functionalization Workflow

To incorporate this core into a polymer or larger mesogen:

- Demethylation (Optional): Convert the 4-methoxy group to a phenol using BBr_3 (DCM, -78°C) to create a reactive handle for chain extension.
- Polymerization: Use the demethylated product as a bis-phenol monomer (if the methyl group is functionalized) or as a capping agent.[\[1\]](#)[\[2\]](#)

Analytical Quality Control

To validate the integrity of the "Reactive Intermediate" before use:

Method	Parameter	Acceptance Criteria
HPLC-UV	Purity (254 nm)	> 98.0%
¹ H-NMR	Identity	Doublet (8.1 ppm, 2H, benzoyl), Singlet (3.8 ppm, 3H, OMe), Singlet (2.3 ppm, 3H, Ar-Me)
Melting Point	Physical State	Sharp range (Literature dependent, typically 60-80°C for similar esters)
Water Content	Karl Fischer	< 0.1% (Critical for AlCl ₃ reactions)

HPLC Method (Standard)

- Column: C18 Reverse Phase (4.6 x 150 mm, 5 μm)[1][2]
- Mobile Phase: A: Water (0.1% H₃PO₄) / B: Acetonitrile[1][2]
- Gradient: 50% B to 90% B over 15 min.
- Flow Rate: 1.0 mL/min.[1][2]

Troubleshooting & Optimization

- Issue: Low Yield in Fries Rearrangement.
 - Cause: Moisture in solvent deactivating AlCl₃. [1][2]
 - Fix: Distill Chlorobenzene over CaH₂; use fresh AlCl₃. [1][2]
- Issue: Incomplete Conversion.
 - Cause: Strong complexation of product with AlCl₃ inhibits further reaction. [1][2]
 - Fix: Increase catalyst loading to 2.0 eq.

- Issue: Para-isomer Dominance.
 - Cause: Temperature too low.[1][2]
 - Fix: Ensure reflux at 120–130°C for thermodynamic equilibration to the ortho-isomer.

References

- Fries Rearrangement Mechanism: Martin, R. (2011).[1][2] Aromatic Hydroxyketones: Preparation and Physical Properties. Springer.[1][2] [1][2]
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- 3. methyl 3-[(4-fluorophenyl)methoxy]benzoate | 381234-84-0 [sigmaaldrich.com]
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